

An In-depth Technical Guide to p-Tolyl Octanoate as a Fragrance Ingredient

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Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

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Introduction

p-Tolyl octanoate (CAS No. 59558-23-5), also known as p-cresyl octanoate, is an aromatic ester valued in the fragrance industry for its complex olfactory profile. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, analytical methods, olfactory characteristics, and safety data, compiled to support research and development activities.

Chemical and Physical Properties

p-Tolyl octanoate is a colorless oily liquid.^[1] It is characterized by the chemical and physical properties summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₂ O ₂	[2]
Molecular Weight	234.33 g/mol	[2]
CAS Number	59558-23-5	[2]
Appearance	Colorless oily liquid	[1]
Boiling Point	314.44 °C (EPI Suite)	[2]
Flash Point	>93 °C (Globally Harmonized System)	[2]
Melting Point	68.43 °C (EPI Suite)	[2]
Water Solubility	1.313 mg/L (EPI Suite)	[2]
Specific Gravity	0.957	[2]
Solubility	Soluble in alcohol and oils; almost insoluble in water.	[1]

Synthesis and Manufacturing

The primary method for synthesizing **p-tolyl octanoate** is through the direct esterification of p-cresol and octanoic acid. This reaction is typically catalyzed by an acid.

Experimental Protocol: Acid-Catalyzed Esterification

A representative protocol for the synthesis of a similar ester, octyl octanoate, using a strong acid catalyst is detailed below. This can be adapted for the synthesis of **p-tolyl octanoate**.

Materials:

- p-Cresol
- Octanoic acid
- Concentrated sulfuric acid (catalyst)

- Toluene (azeotropic solvent)
- Saturated sodium bicarbonate solution
- Water
- Brine
- Anhydrous sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Dean-Stark trap
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine octanoic acid, a molar excess of p-cresol, and toluene.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture with constant stirring.
- **Reaction:** Heat the mixture to reflux (approximately 110-120°C). The water formed during the reaction is collected in the Dean-Stark trap. Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-4 hours.^[1]

- **Work-up:** After cooling to room temperature, carefully neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator. The crude **p-tolyl octanoate** can be further purified by vacuum distillation.^[1]



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Figure 1. Synthesis workflow for **p-tolyl octanoate**.

Olfactory Profile and Applications in Fragrance

p-Tolyl octanoate possesses a distinct floral and somewhat indolic, Narcisse-like odor with soft and oily-herbaceous undertones, and exhibits good tenacity.^[1] It is a valuable ingredient in floral perfume bases, particularly where green-herbaceous and mild oily notes are desired to complement the primary floral scents. It blends well with indole and is used in bases for rose, jasmine, lily, hyacinth, and narcissus fragrances. For optimal olfactory performance, it is crucial that the ester is free from residual caprylic acid and cresol.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is the standard method for the identification and purity assessment of **p-tolyl octanoate**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following provides a general protocol for the GC-MS analysis of a fragrance compound like **p-tolyl octanoate**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., VF17ms or similar)

GC Conditions (Example):

- Column: VF17ms (30 m, 0.25 mm ID, 0.25 μ m film thickness)
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min
- Injection Volume: 1 μ L
- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 55°C, hold for 1 min
 - Ramp 1: 20°C/min to 130°C, hold for 2 min
 - Ramp 2: 5°C/min to 160°C
 - Ramp 3: 30°C/min to 300°C, hold for 5 min
- Transfer Line Temperature: 280°C

MS Conditions:

- Ionization Mode: Electron Ionization (EI)
- Scan Range: m/z 40-400

Data Analysis: Identification of **p-tolyl octanoate** is achieved by comparing its retention time and mass spectrum with that of a known standard. Purity is determined by the relative peak

area.

Safety and Regulatory Information

The safety of **p-tolyl octanoate** as a fragrance ingredient has been assessed by the Research Institute for Fragrance Materials (RIFM). The key findings are summarized below.

Endpoint	Result	Notes	Reference
Genotoxicity	Does not present a concern for genotoxicity.	Based on a BlueScreen assay and read-across to p-tolyl 3-methylbutyrate.	[2]
Repeated Dose Toxicity	Margin of Exposure (MOE) is adequate.	Based on a read-across to p-cresol (NOAEL of 50 mg/kg/day).	[2]
Reproductive Toxicity	Margin of Exposure (MOE) is adequate.	Based on a read-across to p-cresol and octanoic acid.	[2]
Developmental Toxicity	Margin of Exposure (MOE) is adequate.	Based on a read-across to p-cresol (NOAEL of 100 mg/kg/day).	[2]
Skin Sensitization	Not a concern for skin sensitization under declared use levels.	Exposure is below the Dermal Sensitization Threshold (DST).	[2]
Local Respiratory Toxicity	Exposure is below the Threshold of Toxicological Concern (TTC).	No NOAEC available.	[2]

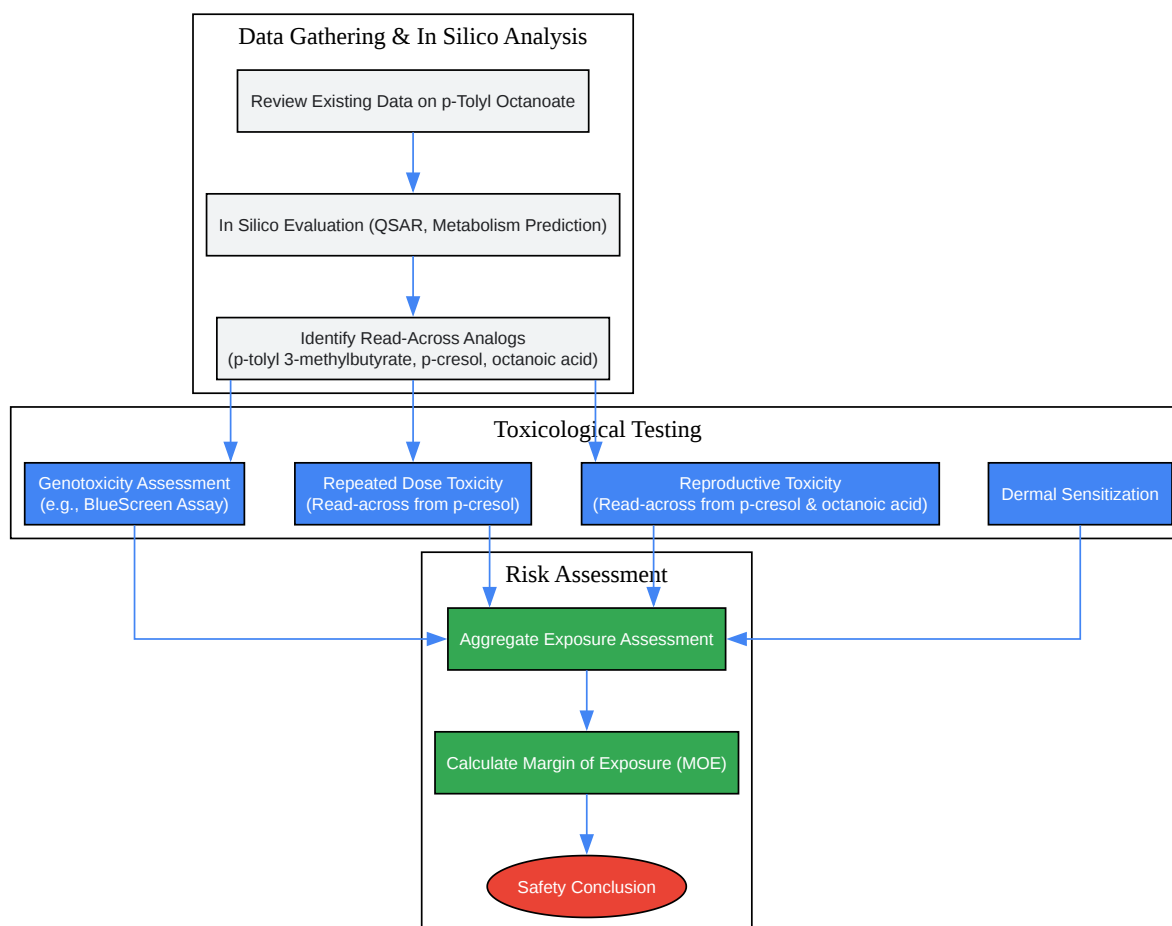
Experimental Protocol: BlueScreen Assay for Genotoxicity

The BlueScreen assay is a human cell-based assay that measures both genotoxicity and cytotoxicity.

Cell Line: Human-derived cell line (e.g., genetically engineered p53-competent human lymphoblastoid cell line).

Methodology Overview:

- Cells are exposed to various concentrations of the test substance (**p-tolyl octanoate**) with and without metabolic activation (S9 fraction).
- Cytotoxicity Assessment: Relative cell density is measured to determine the cytotoxic effects. A result of <80% relative cell density is considered positive for cytotoxicity.
- Genotoxicity Assessment: Genotoxicity is evaluated by measuring the induction of a reporter gene (e.g., GADD45a) which is upregulated in response to DNA damage.
- In the case of **p-tolyl octanoate**, it was found to be positive for cytotoxicity without metabolic activation, negative for cytotoxicity with metabolic activation, and negative for genotoxicity with and without metabolic activation.[\[2\]](#)



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Figure 2. RIFM safety assessment workflow.

Conclusion

p-Tolyl octanoate is a well-characterized fragrance ingredient with a desirable olfactory profile for floral compositions. Its synthesis via acid-catalyzed esterification is a standard and scalable process. The safety of **p-tolyl octanoate** for use in fragrance applications is supported by a comprehensive safety assessment conducted by RIFM, which includes in vitro testing and read-across from structurally similar compounds. This technical guide provides researchers and developers with the foundational information needed for the informed use of **p-tolyl octanoate** in fragrance formulations.

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